

N-(4-Chlorophenyl)urea fundamental chemical properties

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Compound of Interest

Compound Name: 4-Chlorophenylurea

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An In-depth Technical Guide on the Core Chemical Properties of N-(4-Chlorophenyl)urea

Abstract

N-(4-Chlorophenyl)urea, a significant chemical intermediate and a member of the urea class of compounds, holds relevance in various fields, including pharmaceutical research and agrochemical development.^[1] Its structure, featuring a chlorinated phenyl ring attached to a urea moiety, imparts specific chemical characteristics that are crucial for its application and reactivity. This technical guide provides a comprehensive overview of the fundamental chemical properties of N-(4-Chlorophenyl)urea, detailed experimental protocols for its synthesis and characterization, and logical workflows to support researchers, scientists, and drug development professionals. All quantitative data is presented in a structured format for clarity and ease of comparison.

Chemical Identity and Structure

N-(4-Chlorophenyl)urea is an aromatic compound characterized by a urea group substituted with a 4-chlorophenyl group.

- IUPAC Name: 1-(4-chlorophenyl)urea^{[2][3]}
- Synonyms: **4-Chlorophenylurea**, (p-Chlorophenyl)urea, p-CPU^{[4][5]}
- CAS Number: 140-38-5

- Molecular Formula: C₇H₇ClN₂O
- Canonical SMILES: C1=CC(=CC=C1NC(=O)N)Cl
- InChI Key: RECCURWJDVZHIH-UHFFFAOYSA-N

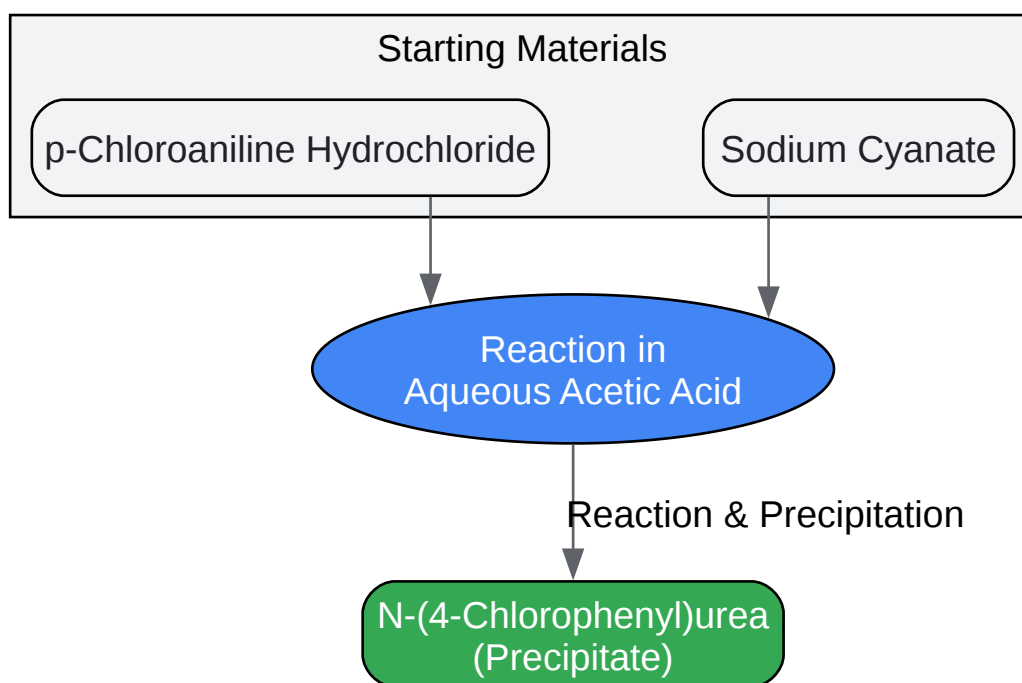
Physicochemical Properties

The core physicochemical properties of N-(4-Chlorophenyl)urea are summarized in the table below. These properties are essential for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Weight	170.60 g/mol	
Appearance	White crystalline powder / Colorless crystals	
Melting Point	204-210 °C (may decompose)	
Boiling Point	271.7 ± 23.0 °C (Predicted)	
Solubility	Insoluble in water; Soluble in ethanol. Water solubility >25.6 µg/mL at pH 7.4.	
pKa	14.13 ± 0.70 (Predicted)	
Vapor Pressure	0.00634 mmHg at 25°C	
LogP (Octanol/Water)	1.831 (Calculated)	

Synthesis and Reactivity

N-(4-Chlorophenyl)urea is commonly synthesized via the reaction of a p-chloroaniline salt with a cyanate salt in an aqueous medium. This method, often referred to as the cyanate method, is a reliable route for the preparation of various aryl ureas. The overall reaction is illustrated in the workflow diagram below. The compound serves as an intermediate in the synthesis of other molecules, such as dichloramide.



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Caption: Synthesis workflow for N-(4-Chlorophenyl)urea.

Experimental Protocols

Detailed methodologies for the synthesis and characterization of N-(4-Chlorophenyl)urea are provided below.

Synthesis of N-(4-Chlorophenyl)urea via the Cyanate Method

This protocol is adapted from established procedures for the synthesis of aryl ureas.

- **Dissolution of Amine:** In a 250 mL beaker, dissolve 0.1 mol of p-chloroaniline in a mixture of 30 mL glacial acetic acid and 60 mL of deionized water. Gentle warming (to approx. 35°C) may be applied to facilitate complete dissolution.
- **Preparation of Cyanate Solution:** In a separate beaker, prepare a solution of 0.15 mol of sodium cyanate in 50 mL of deionized water at 35°C.

- **Reaction:** While vigorously stirring the p-chloroaniline solution, slowly add the sodium cyanate solution. A white, crystalline precipitate of N-(4-Chlorophenyl)urea will form rapidly.
- **Completion and Isolation:** Continue stirring the resulting thick suspension for an additional 10-20 minutes at room temperature.
- **Cooling and Filtration:** Cool the mixture in an ice bath for 30 minutes to ensure complete precipitation. Collect the solid product via vacuum filtration using a Büchner funnel.
- **Washing:** Wash the filter cake with two portions of cold deionized water to remove residual acid and salts.
- **Drying:** Dry the product in a desiccator over a suitable drying agent or in a vacuum oven at 60-70°C to a constant weight.
- **Recrystallization (Optional):** For higher purity, the crude product can be recrystallized from aqueous ethanol. Dissolve the solid in a minimal amount of hot ethanol and add hot water dropwise until turbidity persists. Allow the solution to cool slowly to form pure crystals.

Determination of Melting Point

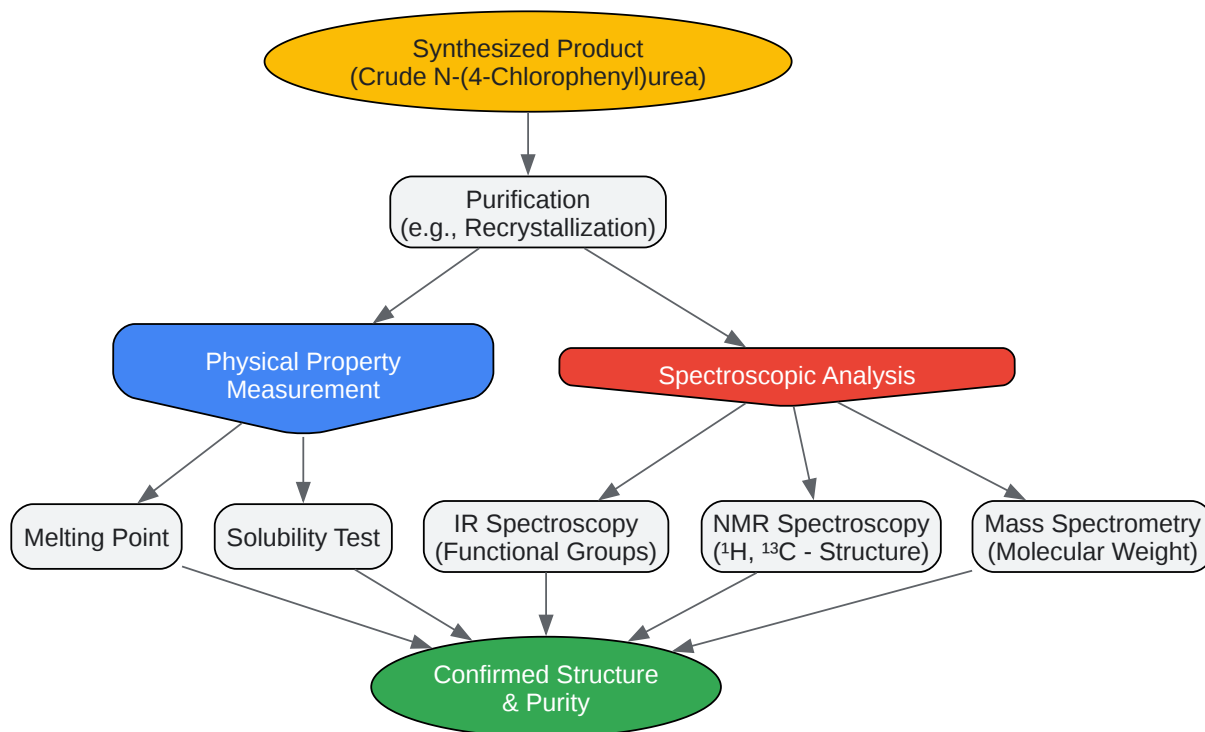
- **Sample Preparation:** Ensure the synthesized N-(4-Chlorophenyl)urea is completely dry and finely powdered.
- **Capillary Loading:** Pack a small amount of the sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- **Apparatus Setup:** Place the capillary tube in a calibrated melting point apparatus.
- **Measurement:** Heat the apparatus rapidly to about 15-20°C below the expected melting point (approx. 205°C). Then, decrease the heating rate to 1-2°C per minute.
- **Observation:** Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample. This range is the melting point.

Solubility Assessment

- **Solvent Selection:** Prepare test tubes containing 1 mL of various solvents (e.g., water, ethanol, acetone, dimethyl sulfoxide).
- **Sample Addition:** Add approximately 10 mg of N-(4-Chlorophenyl)urea to each test tube.
- **Observation at Room Temperature:** Vigorously shake or vortex each tube for 30 seconds. Observe and record whether the solid dissolves completely, partially, or not at all.
- **Observation with Heating:** Gently heat the test tubes that showed partial or no solubility. Record any changes in solubility upon heating.
- **Classification:** Classify the compound's solubility in each solvent as soluble, sparingly soluble, or insoluble based on the observations.

Compound Characterization Workflow

The characterization of a newly synthesized compound like N-(4-Chlorophenyl)urea follows a logical progression of analytical techniques to confirm its identity, purity, and structure.



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Caption: General workflow for chemical characterization.

Safety and Handling

N-(4-Chlorophenyl)urea should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Operations should be performed in a well-ventilated area or a fume hood. Avoid breathing dust and prevent contact with skin and eyes. According to GHS classifications, this chemical may be toxic if swallowed and can cause skin and serious eye irritation. Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

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